

An In-depth Technical Guide to a Versatile Fluorinated Benzaldehyde Derivative

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Compound of Interest

Compound Name: 2-Fluoro-5-(4-methoxyphenyl)benzaldehyde

Cat. No.: B7860225

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A Note to the Researcher: Initial searches for a comprehensive history and discovery of "**2-Fluoro-5-(4-methoxyphenyl)benzaldehyde**" did not yield specific documented synthesis or discovery pathways in currently available scientific literature. This suggests that the compound may be a novel synthetic target or is not yet widely reported.

In the spirit of providing a valuable and technically sound resource, this guide will focus on a closely related and well-documented compound: 2-Fluoro-5-methoxybenzaldehyde. This versatile building block shares key structural motifs with the requested molecule—a fluorinated benzaldehyde core with a methoxy substituent—and is widely used in medicinal chemistry and materials science. Understanding its synthesis and reactivity can provide critical insights for the potential development of related biaryl compounds.

Introduction to 2-Fluoro-5-methoxybenzaldehyde

2-Fluoro-5-methoxybenzaldehyde (CAS No. 105728-90-3) is a disubstituted aromatic aldehyde that has garnered significant interest in synthetic organic chemistry.^{[1][2]} Its utility stems from the unique interplay of its three functional groups: the aldehyde, the fluorine atom, and the methoxy group. The aldehyde serves as a versatile handle for a wide array of chemical

transformations, including condensations, oxidations, and reductions.[3] The fluorine atom, with its high electronegativity and small size, can modulate the electronic properties of the benzene ring, influence reaction regioselectivity, and enhance the metabolic stability and binding affinity of derivative compounds in a pharmaceutical context. The methoxy group can also direct aromatic substitution reactions and can be a site for further chemical modification.[3] This combination of features makes 2-Fluoro-5-methoxybenzaldehyde a valuable intermediate in the synthesis of complex organic molecules, including pharmaceutical intermediates, agrochemicals, and novel materials.[3][4]

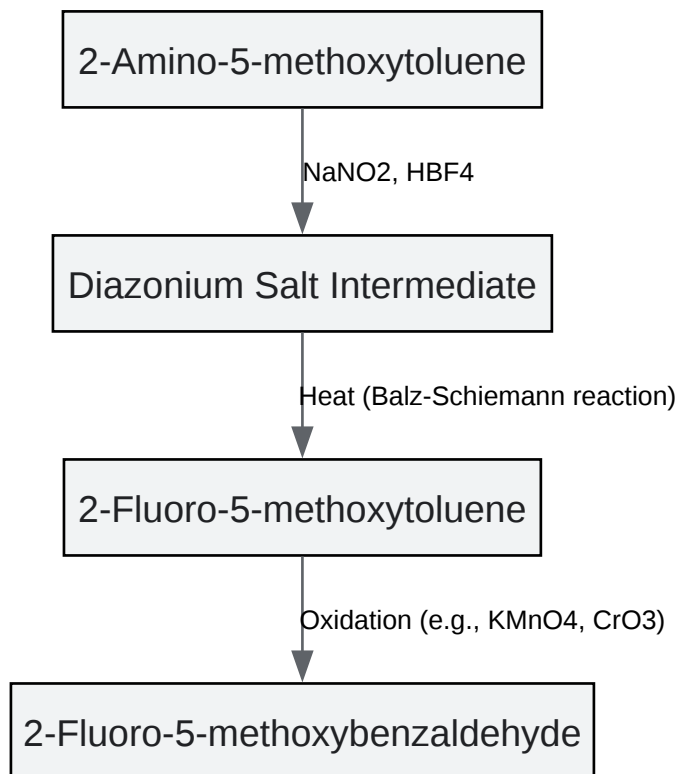
Synthesis and Mechanistic Insights

While various synthetic routes may exist, a common laboratory-scale preparation of 2-Fluoro-5-methoxybenzaldehyde starts from 2-amino-5-methoxytoluene. This multi-step synthesis highlights fundamental transformations in organic chemistry.

Synthetic Pathway Overview

The synthesis from 2-amino-5-methoxytoluene generally proceeds through a Sandmeyer-type reaction to introduce the fluorine, followed by oxidation of the methyl group to the aldehyde. This approach offers a reliable method for accessing the target molecule.

General Synthetic Scheme for 2-Fluoro-5-methoxybenzaldehyde



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Caption: Synthetic pathway from 2-amino-5-methoxytoluene.

Step-by-Step Experimental Protocol (Illustrative)

The following is an illustrative protocol based on common organic chemistry transformations.

Note: This is a generalized procedure and requires optimization for specific laboratory conditions.

- Diazotization:
 - Dissolve 2-amino-5-methoxytoluene in an aqueous solution of a non-nucleophilic acid, such as tetrafluoroboric acid (HBF₄), and cool the mixture to 0-5 °C in an ice bath.

- Slowly add a solution of sodium nitrite (NaNO_2) in water, maintaining the low temperature. The formation of the diazonium salt is typically indicated by a color change.
- Fluorination (Balz-Schiemann Reaction):
 - The resulting diazonium tetrafluoroborate salt is often isolated by filtration.
 - Gently heat the dried diazonium salt. Thermal decomposition will liberate nitrogen gas and a fluoride anion, which then substitutes the diazonium group on the aromatic ring to yield 2-fluoro-5-methoxytoluene.
- Oxidation:
 - Dissolve the 2-fluoro-5-methoxytoluene in a suitable solvent.
 - Add a strong oxidizing agent, such as potassium permanganate (KMnO_4) or chromium trioxide (CrO_3), under controlled temperature conditions.
 - The reaction is monitored until the starting material is consumed.
 - Work-up involves quenching the excess oxidant and extracting the product, 2-fluoro-5-methoxybenzaldehyde, into an organic solvent.
 - Purification is typically achieved through column chromatography or distillation.

Causality in Experimental Choices

- Choice of Acid in Diazotization: A non-nucleophilic acid like HBF_4 is used to prevent the introduction of other nucleophiles onto the aromatic ring.
- Balz-Schiemann Reaction: This is a classic and reliable method for introducing a fluorine atom onto an aromatic ring from an amine precursor.
- Oxidizing Agent: The choice of oxidant for converting the methyl group to an aldehyde requires careful consideration to avoid over-oxidation to a carboxylic acid.

Applications in Research and Drug Development

2-Fluoro-5-methoxybenzaldehyde is a key building block in the synthesis of a variety of more complex molecules with potential biological activity or unique material properties.

Synthesis of Porphyrins

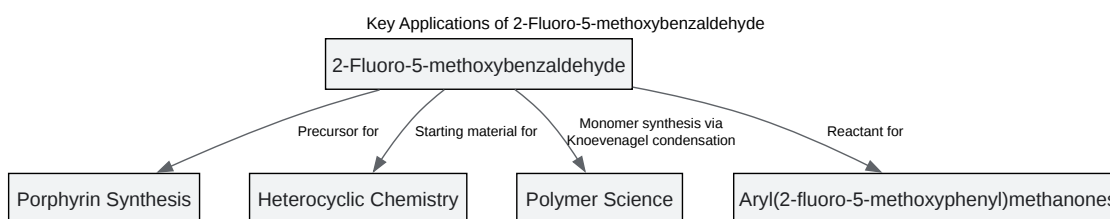
This benzaldehyde derivative has been used in the synthesis of tetrakis(2-fluoro-5-methoxyphenyl)porphyrin.[1] Porphyrins are a class of macrocyclic compounds with applications in photodynamic therapy, catalysis, and materials science. The steric and electronic effects of the fluoro and methoxy substituents can influence the properties of the resulting porphyrin.

Preparation of Heterocyclic Compounds

It serves as a precursor for various heterocyclic structures. For instance, it has been used to synthesize 2-(2-fluoro-5-methoxybenzylidene)-1-(5-bromo-2-morpholinopyrimidin-4-yl)hydrazine, a molecule that incorporates multiple pharmacologically relevant motifs.[1]

Knoevenagel Condensation

The aldehyde functionality of 2-fluoro-5-methoxybenzaldehyde readily undergoes Knoevenagel condensation with active methylene compounds. This reaction is a powerful tool for forming carbon-carbon double bonds and has been employed in the synthesis of novel octyl phenylcyanoacrylates, which can be copolymerized with styrene.[5]



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Caption: Applications of 2-Fluoro-5-methoxybenzaldehyde.

Physicochemical and Spectroscopic Data

A summary of the key properties of 2-Fluoro-5-methoxybenzaldehyde is provided in the table below.

Property	Value
CAS Number	105728-90-3[1][2]
Molecular Formula	C ₈ H ₇ FO ₂ [1][2]
Molecular Weight	154.14 g/mol [1][2]
Appearance	Colorless to white to pale yellow crystals or powder[6]
Boiling Point	229-230 °C[1]
Density	1.237 g/mL at 25 °C[1]
Refractive Index	n ₂₀ /D 1.532[1]
InChI Key	DKIQXHIAEMGZGO-UHFFFAOYSA-N[1][2]

Conclusion

2-Fluoro-5-methoxybenzaldehyde stands as a testament to the utility of strategically functionalized small molecules in modern organic synthesis. Its unique combination of an aldehyde, a fluorine atom, and a methoxy group provides a versatile platform for the construction of complex molecular architectures. While the specific history of its initial discovery is not as prominently documented as some classical reagents, its continued use in the synthesis of porphyrins, heterocycles, and polymers underscores its importance to the research community. For scientists and drug development professionals, a thorough understanding of the synthesis and reactivity of this and related fluorinated benzaldehydes is crucial for the design and execution of innovative synthetic strategies.

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